

Part 1: Introduction to the Pyrazole Scaffold and N-Alkylated-3-Amines

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Compound of Interest

Compound Name: 1-[2-(4-Fluorophenoxy)ethyl]-1H-pyrazol-3-amine

CAS No.: 1240569-00-9

Cat. No.: B6362788

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1.1. The Pyrazole Core: Significance in Medicinal Chemistry

The pyrazole ring system, a five-membered heterocycle containing two adjacent nitrogen atoms, is a privileged scaffold in the field of medicinal chemistry.^{[1][2][3][4]} Its inherent aromaticity and ability to participate in hydrogen bonding as both a donor and acceptor allow it to effectively mimic the functionalities of other vital biological structures and engage with a diverse range of biological targets.^[2] This remarkable versatility has resulted in the integration of the pyrazole core into a multitude of clinically approved drugs for various therapeutic applications.

1.2. The Role of the 3-Amino Group: A Key to Biological Interactions

The strategic placement of an amino group at the 3-position of the pyrazole ring is a pivotal factor in defining the biological activity of these compounds. This amino group is capable of forming crucial hydrogen bonds with target proteins, such as kinases and other enzymes, thereby anchoring the molecule within the active site and enhancing its inhibitory potential.^[2] Moreover, the 3-amino group provides a versatile synthetic handle, enabling a broad spectrum

of structural modifications to probe structure-activity relationships (SAR) and optimize the pharmacokinetic properties of the molecule.[5]

1.3. N-Alkylation: Modulating Properties and Guiding Selectivity

The N-alkylation of the pyrazole nucleus is a potent strategy for fine-tuning the physicochemical characteristics and biological profiles of these compounds. The size, shape, and polarity of the alkyl group can profoundly impact key properties such as lipophilicity, aqueous solubility, and metabolic stability.[6] Furthermore, the judicious introduction of alkyl substituents on the pyrazole nitrogen can introduce steric constraints or foster additional binding interactions, which can culminate in heightened potency and selectivity for the intended biological target.[7][8]

1.4. Synthetic Strategies for N-alkylated Pyrazole-3-amines

A variety of synthetic methodologies have been established for the construction of N-alkylated pyrazole-3-amines. A classical and widely employed approach entails the cyclocondensation of a β -ketonitrile with a substituted hydrazine, which is subsequently followed by an N-alkylation step.[9][10] More contemporary methods are centered on the direct and regioselective N-alkylation of the pyrazole ring, utilizing a diverse array of alkylating agents and catalytic systems.[11][12] The selection of a particular synthetic route is often dictated by the desired substitution pattern and the commercial availability of the requisite starting materials.

Part 2: Anticancer Activity

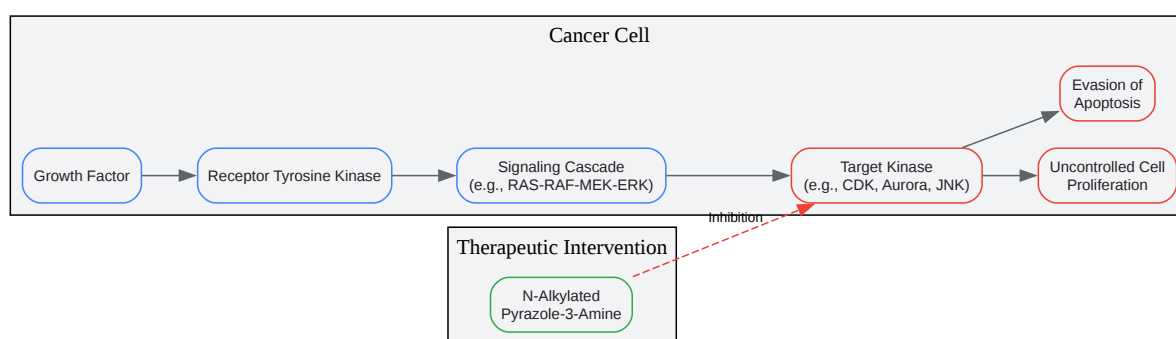
N-alkylated pyrazole-3-amines have garnered significant attention as a promising class of anticancer agents, demonstrating a diverse array of mechanisms to thwart the proliferation and survival of cancer cells.

2.1. Mechanism of Action

2.1.1. Kinase Inhibition

A predominant mechanism by which these compounds manifest their anticancer properties is through the inhibition of protein kinases. These enzymes are pivotal regulators of cellular signaling pathways that are frequently dysregulated in cancer.[7][13][14][15][16] N-alkylated pyrazole-3-amines have been demonstrated to effectively target several key kinases, including:

- Cyclin-Dependent Kinases (CDKs): Through the inhibition of CDKs, these compounds can induce cell cycle arrest, thereby preventing the division of cancer cells.[14]
- Aurora Kinases: The inhibition of Aurora kinases disrupts the process of mitosis, ultimately leading to programmed cell death (apoptosis) in cancerous cells.[7]
- c-Jun N-terminal Kinases (JNKs): Targeting the JNK signaling pathway can trigger apoptosis in various types of cancer.[15]



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Caption: Inhibition of key kinases in cancer signaling pathways.

2.1.2. Tubulin Polymerization Inhibition

Select derivatives of N-alkylated pyrazole-3-amines have been shown to interfere with the dynamic process of microtubule assembly through the inhibition of tubulin polymerization.[17] This disruption of the cellular cytoskeleton results in cell cycle arrest at the G2/M phase and ultimately culminates in the induction of apoptosis.

2.1.3. Induction of Apoptosis

In addition to their effects on kinases and tubulin, certain compounds within this class can directly initiate programmed cell death, or apoptosis, via a variety of intracellular signaling cascades, establishing them as potent anticancer agents.[\[18\]](#)

2.2. Structure-Activity Relationship (SAR) Studies

The anticancer efficacy of N-alkylated pyrazole-3-amines is intricately linked to their specific substitution patterns. SAR investigations have yielded several crucial insights:

- The identity of the N-alkyl group plays a significant role in determining biological activity, with bulkier or more lipophilic moieties often correlating with enhanced potency.
- Substitutions on the phenyl ring of N-phenylpyrazole derivatives can have a profound impact on their cytotoxic effects.
- The incorporation of specific functional groups onto the 3-amino moiety can foster more effective interactions with the target protein.

Table 1: Anticancer Activity of Representative N-Alkylated Pyrazole-3-Amines

Compound	N-Alkyl Group	Substituents on 3-Amino Group	Cancer Cell Line	IC50 (μM)	Reference
1	Methyl	4-Chlorophenyl	A549 (Lung)	5.2	[17]
2	Ethyl	3,4-Dichlorophenyl	MCF-7 (Breast)	2.8	[18]
3	Isopropyl	4-Methoxyphenyl	HCT116 (Colon)	7.5	
4	Benzyl	Naphthyl	HeLa (Cervical)	1.9	[19]

2.3. Experimental Protocols

2.3.1. In Vitro Cytotoxicity Assay (MTT Assay)

This colorimetric assay is a widely accepted and standard method for evaluating the cytotoxic effects of chemical compounds on cancer cell lines.

Step-by-Step Methodology:

- **Cell Seeding:** Cancer cells are seeded into a 96-well plate at a density of 5,000-10,000 cells per well and are allowed to adhere and grow for 24 hours.
- **Compound Treatment:** The cells are then treated with a range of concentrations of the N-alkylated pyrazole-3-amine derivatives, alongside a vehicle control. The plates are incubated for a period of 48-72 hours.
- **MTT Addition:** MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well, and the plate is incubated for an additional 2-4 hours. In viable cells, mitochondrial reductases convert the yellow MTT into purple formazan crystals.
- **Solubilization:** A solubilizing agent, such as DMSO or acidified isopropanol, is added to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance of the resulting purple solution is measured at a wavelength of 570 nm using a microplate reader.
- **IC50 Calculation:** The half-maximal inhibitory concentration (IC50) value, which represents the concentration of the compound that inhibits cell growth by 50%, is calculated from the dose-response curve.

2.3.2. Kinase Inhibition Assay

This biochemical assay is designed to quantify the ability of a compound to inhibit the enzymatic activity of a specific kinase.

Step-by-Step Methodology:

- **Reaction Mixture Preparation:** A reaction mixture is prepared containing the purified kinase enzyme, its specific peptide or protein substrate, ATP, and a suitable reaction buffer.
- **Compound Addition:** The N-alkylated pyrazole-3-amine is added to the reaction mixture at various concentrations.
- **Incubation:** The mixture is incubated at the optimal temperature for the kinase reaction to take place.
- **Detection of Phosphorylation:** The degree of substrate phosphorylation is quantified. This can be achieved through various methods, including the use of radioactive ATP and measuring its incorporation, employing specific antibodies that recognize the phosphorylated substrate (as in ELISA or Western blotting), or utilizing luminescence-based assays that measure the amount of ATP consumed.
- **IC50 Determination:** The IC50 value, which is the concentration of the compound required to inhibit 50% of the kinase's activity, is determined from the resulting data.[\[7\]](#)[\[14\]](#)

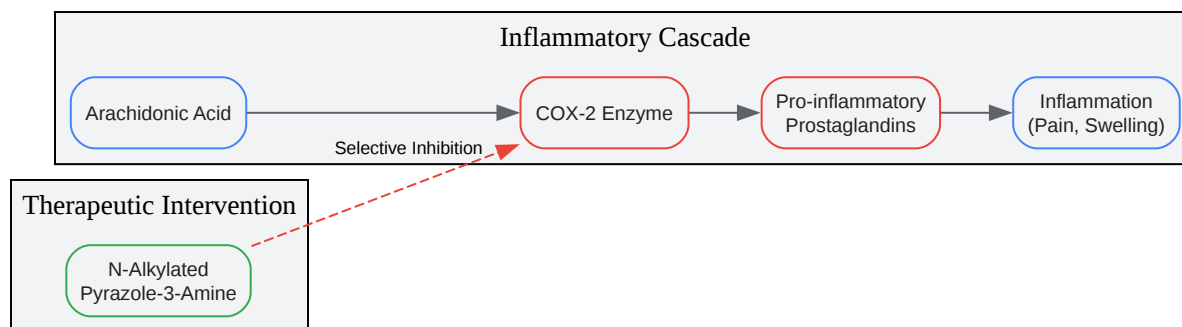
Part 3: Anti-inflammatory Activity

Chronic inflammation is a key contributing factor to a wide range of human diseases, and N-alkylated pyrazole-3-amines have demonstrated considerable promise as effective anti-inflammatory agents.

3.1. Mechanism of Action

3.1.1. COX-2 Inhibition

A principal mechanism of action underlying the anti-inflammatory effects of these compounds is the selective inhibition of cyclooxygenase-2 (COX-2).[\[2\]](#)[\[20\]](#)[\[21\]](#) COX-2 is an inducible enzyme that is responsible for the synthesis of pro-inflammatory prostaglandins. By preferentially targeting COX-2 over the constitutively expressed COX-1 isoform, these compounds can effectively reduce inflammation while minimizing the risk of gastrointestinal side effects that are commonly associated with non-selective NSAIDs.



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Caption: Selective inhibition of the COX-2 enzyme.

3.1.2. Modulation of Pro-inflammatory Cytokines

Beyond their effects on COX-2, certain N-alkylated pyrazole-3-amines can also modulate the production and signaling of pro-inflammatory cytokines, such as tumor necrosis factor-alpha (TNF- α) and various interleukins (ILs). This further enhances their anti-inflammatory profile.[21]

3.2. SAR Studies

The anti-inflammatory activity of these compounds is intimately linked to their molecular architecture. Key SAR observations include:

- The presence of a para-sulfonamide or a similar acidic moiety on an N-phenyl ring is often a critical determinant for achieving selective COX-2 inhibition.
- The nature of the substituents at the 3- and 5-positions of the pyrazole ring can significantly impact both the potency and selectivity of the compound.
- The N-alkyl group can be modified to optimize pharmacokinetic parameters without compromising the compound's anti-inflammatory efficacy.

Table 2: Anti-inflammatory Activity of Representative N-Alkylated Pyrazole-3-Amines

Compound	N-Alkyl Group	Key Substituents	In Vivo Model	% Inhibition of Edema	Reference
5	Methyl	4-Sulfonamidophenyl at N1	Carrageenan-induced paw edema	65	[2]
6	Ethyl	3,5-difluoromethylphenyl at C5	Carrageenan-induced paw edema	72	[20]
7	Phenyl	4-Fluorophenyl at C5	Adjuvant-induced arthritis	58	[21]

3.3. Experimental Protocols

3.3.1. Carrageenan-Induced Paw Edema Assay in Rats

This is a well-established in vivo model for assessing the efficacy of a compound against acute inflammation.

Step-by-Step Methodology:

- **Animal Grouping:** Rats are divided into several groups: a control group (vehicle), a standard drug group (e.g., indomethacin), and multiple groups for different doses of the test compound.
- **Compound Administration:** The test compounds and the standard drug are administered to the rats, typically via oral gavage or intraperitoneal injection.
- **Induction of Edema:** After a predetermined period (e.g., one hour), a 1% solution of carrageenan is injected into the sub-plantar region of the right hind paw of each rat to induce localized inflammation.
- **Paw Volume Measurement:** The volume of the inflamed paw is measured at regular intervals (e.g., 1, 2, 3, and 4 hours) post-carrageenan injection using a plethysmometer.

- Calculation of Inhibition: The percentage inhibition of edema is calculated for each treatment group by comparing the increase in paw volume to that of the control group.[2][20][21]

3.3.2. In Vitro COX Inhibition Assay

This assay is employed to determine the inhibitory potency and selectivity of a compound for the COX-1 and COX-2 enzymes.

Step-by-Step Methodology:

- Enzyme and Substrate Preparation: Purified recombinant human or ovine COX-1 and COX-2 enzymes are used. Arachidonic acid serves as the substrate.
- Incubation with Compound: The enzymes are incubated with a range of concentrations of the N-alkylated pyrazole-3-amine or a known control inhibitor (e.g., celecoxib for COX-2, ibuprofen for non-selective).
- Initiation of Reaction: The enzymatic reaction is initiated by the addition of arachidonic acid.
- Measurement of Prostaglandin Production: The amount of prostaglandin E2 (PGE2) produced is quantified using a commercially available ELISA kit.
- IC50 and Selectivity Index Calculation: The IC50 values for both COX-1 and COX-2 are determined, and the selectivity index (calculated as IC50 for COX-1 divided by IC50 for COX-2) is calculated.[2][21]

Part 4: Antimicrobial Activity

The escalating threat of antimicrobial resistance underscores the urgent need for the discovery and development of novel antimicrobial agents. N-alkylated pyrazole-3-amines have demonstrated encouraging activity against a variety of bacterial and fungal pathogens.[22][23][24][25][26][27]

4.1. Spectrum of Activity

These compounds have exhibited efficacy against a broad spectrum of microorganisms, including both Gram-positive and Gram-negative bacteria, as well as several fungal species. This wide range of activity makes them compelling candidates for further investigation.

4.2. Proposed Mechanisms of Action

While the precise mechanisms of antimicrobial action are still being elucidated for many of these compounds, several potential targets have been proposed:

- Inhibition of essential enzymes: These compounds may interfere with enzymes that are critical for bacterial processes such as cell wall biosynthesis, DNA replication, or key metabolic pathways.
- Disruption of cell membrane integrity: They may also act by compromising the integrity of the microbial cell membrane, leading to the leakage of cellular contents and ultimately cell death.

4.3. SAR Studies

The antimicrobial potency of N-alkylated pyrazole-3-amines is significantly influenced by their structural characteristics:

- The introduction of halogen atoms onto the N-phenyl ring has often been shown to enhance both antibacterial and antifungal activity.
- The nature of the N-alkyl substituent can modulate the spectrum of antimicrobial activity.
- Modifications at the 3-amino group can also lead to compounds with improved potency against specific pathogens.

Table 3: Antimicrobial Activity of Representative N-Alkylated Pyrazole-3-Amines

Compound	N-Alkyl Group	Key Substituents	Microorganism	MIC (µg/mL)	Reference
8	Ethyl	4-Chlorophenyl at N1	Staphylococcus aureus	16	[23]
9	Phenyl	2,4-Dichlorophenyl at N1	Escherichia coli	32	[25]
10	Benzyl	Thiophene at C5	Candida albicans	8	[24]

4.4. Experimental Protocols

4.4.1. Broth Microdilution Method for MIC Determination

This is a standardized and widely used laboratory technique for determining the minimum inhibitory concentration (MIC) of an antimicrobial agent against a specific microorganism.

Step-by-Step Methodology:

- **Preparation of Compound Dilutions:** A series of twofold dilutions of the N-alkylated pyrazole-3-amine is prepared in a 96-well microtiter plate using a suitable liquid growth medium (broth).
- **Inoculum Preparation:** A standardized inoculum of the test microorganism (e.g., at a concentration of 5×10^5 CFU/mL) is prepared.
- **Inoculation:** The microbial inoculum is added to each well of the microtiter plate. A positive control well (containing only the inoculum and broth) and a negative control well (containing only broth) are also included.
- **Incubation:** The plate is incubated at the appropriate temperature (e.g., 37°C for most bacteria, 25-30°C for fungi) for a period of 18-24 hours.

- **MIC Determination:** The MIC is defined as the lowest concentration of the compound that results in the complete inhibition of visible microbial growth.[\[23\]](#)[\[26\]](#)

Part 5: Conclusion and Future Perspectives

5.1. Summary of Biological Activities

N-alkylated pyrazole-3-amines constitute a versatile and highly promising class of chemical compounds, possessing a broad spectrum of biological activities that include anticancer, anti-inflammatory, and antimicrobial effects. Their therapeutic potential is rooted in their ability to interact with a diverse array of biological targets with a notable degree of specificity.

5.2. Challenges in Drug Development

Despite their considerable promise, several challenges must be surmounted in the development of these compounds into clinically viable therapeutic agents. These challenges include the optimization of their selectivity to minimize off-target effects and the enhancement of their pharmacokinetic profiles, particularly with respect to bioavailability and metabolic stability.[\[6\]](#)[\[7\]](#)

5.3. Future Directions

Future research endeavors in this field should be directed towards:

- **Mechanism of Action Studies:** A deeper elucidation of the precise molecular mechanisms that underpin the observed biological activities.
- **Rational Drug Design:** The application of computational modeling and structural biology techniques to guide the design of more potent and selective inhibitors.
- **Combination Therapies:** The investigation of potential synergistic effects when N-alkylated pyrazole-3-amines are used in combination with existing drugs, with the aim of enhancing therapeutic efficacy and overcoming drug resistance.
- **Advanced Drug Delivery:** The development of innovative formulations and drug delivery systems to improve the bioavailability and targeted delivery of these compounds.

Part 6: References

- Anticancer effect of three pyrazole derivatives - PubMed. (2006). PubMed. [\[Link\]](#)
- Direct Preparation of N-Substituted Pyrazoles from Primary Aliphatic or Aromatic Amines - PMC. (2021). PMC. [\[Link\]](#)
- N-(1 H -pyrazol-3-yl)quinazolin-4-amines as a Novel Class of Casein kinase1 δ/ϵ Inhibitors: Synthesis, Biological Evaluation and Molecular Modeling Studies - ResearchGate. ResearchGate. [\[Link\]](#)
- Synthesis and Properties of Pyrazoles - Encyclopedia.pub. (2022). Encyclopedia.pub. [\[Link\]](#)
- Discovery of 3-Amino-1H-pyrazole-Based Kinase Inhibitors to Illuminate the Understudied PCTAIRE Family - PMC. PMC. [\[Link\]](#)
- Recent Advances in Synthesis and Properties of Pyrazoles - MDPI. (2022). MDPI. [\[Link\]](#)
- Acid Catalyzed N-Alkylation of Pyrazoles with Trichloroacetimidates - Semantic Scholar. (2022). Semantic Scholar. [\[Link\]](#)
- Evaluation of Substituted Pyrazole-Based Kinase Inhibitors in One Decade (2011–2020): Current Status and Future Prospects - MDPI. (2022). MDPI. [\[Link\]](#)
- Review: Anticancer Activity Of Pyrazole - International Journal of Pharmaceutical Sciences. (2024). International Journal of Pharmaceutical Sciences. [\[Link\]](#)
- Pyrazole–pyrazoline derivatives as next-generation anti-inflammatory agents. (2025). ELRIG. [\[Link\]](#)
- Journal of Chemical Health Risks “Review on Biological Activities of Pyrazole Derivatives”. (2024). Journal of Chemical Health Risks. [\[Link\]](#)
- Full article: Discovery of 3-alkyl-5-aryl-1-pyrimidyl-1H-pyrazole derivatives as a novel selective inhibitor scaffold of JNK3. (2019). Taylor & Francis Online. [\[Link\]](#)
- Synthesis and Kinase Inhibitory Potencies of Pyrazolo[3,4-g]isoquinolines - MDPI. (2022). MDPI. [\[Link\]](#)

- Direct Preparation of N-Substituted Pyrazoles from Primary Aliphatic or Aromatic Amines | The Journal of Organic Chemistry - ACS Publications. (2021). ACS Publications. [\[Link\]](#)
- New family of tetrazole-pyrazole compounds: Synthesis, characterization, antimicrobial activity and docking study - Arabian Journal of Chemistry. Arabian Journal of Chemistry. [\[Link\]](#)
- Anticancer and Anti-Inflammatory Activities of Some New Pyrazolo[3,4-b]pyrazines - PMC. PMC. [\[Link\]](#)
- Amino-Pyrazoles in Medicinal Chemistry: A Review - MDPI. (2023). MDPI. [\[Link\]](#)
- Antimicrobial Evaluation of New Pyrazoles, Indazoles and Pyrazolines Prepared in Continuous Flow Mode - PMC. (2023). PMC. [\[Link\]](#)
- From Synthesis to Therapy: Evaluating the Anti-Inflammatory Efficacy of Pyrazole Derivatives. (2025). AZoNetwork. [\[Link\]](#)
- Pyrazoles as anticancer agents: Recent advances - SRR Publications. (2023). SRR Publications. [\[Link\]](#)
- Anti-inflammatory and antimicrobial activities of novel pyrazole analogues - ResearchGate. (2025). ResearchGate. [\[Link\]](#)
- Highly Selective N-Alkylation of Pyrazoles: Crystal Structure Evidence for Attractive Interactions - The Journal of Organic Chemistry - ACS Figshare. (2022). ACS Figshare. [\[Link\]](#)
- Synthesis and structure–activity relationships of pyrazole-based inhibitors of meprin α and β . (2023). Royal Society of Chemistry. [\[Link\]](#)
- Synthesis and Structure-Activity Relationships of Pyrazole-based Inhibitors of Meprin α and β - SciSpace. SciSpace. [\[Link\]](#)
- Recent advances in the synthesis of anticancer pyrazole derivatives using microwave, ultrasound, and mechanochemical techniques - RSC Publishing. (2025). RSC Publishing. [\[Link\]](#)

- Structure–Activity Relationship Studies on Highly Functionalized Pyrazole Hydrazones and Amides as Antiproliferative and Antioxidant Agents - PMC. PMC. [[Link](#)]
- Review: biologically active pyrazole derivatives - New Journal of Chemistry (RSC Publishing). New Journal of Chemistry (RSC Publishing). [[Link](#)]
- Highly Selective N-Alkylation of Pyrazoles: Crystal Structure Evidence for Attractive Interactions | The Journal of Organic Chemistry - ACS Publications. (2022). ACS Publications. [[Link](#)]
- Synthesis, Antibacterial and Anti-Tumor Activity of Pyrazole Derivatives - Meddocs Publishers. (2021). Meddocs Publishers. [[Link](#)]
- (PDF) SYNTHESIS, CHARACTERIZATION OF NEW N-ALKYL-1H- PYRAZOL-3-ONE DERIVATIVES - ResearchGate. (2019). ResearchGate. [[Link](#)]
- Synthesis and potential antimicrobial activity of some new compounds containing the pyrazol-3-one moiety - ResearchGate. (2025). ResearchGate. [[Link](#)]
- Current status of pyrazole and its biological activities - PMC. PMC. [[Link](#)]
- Synthesis and antimicrobial activity of some novel pyrazoles - Scholars Research Library. Scholars Research Library. [[Link](#)]
- Muthubhupathi G, et al. Synthesis and Biological Activities of Some Pyrazole Derivatives - Academic Strive. (2024). Academic Strive. [[Link](#)]
- Structure Activity Relationship of N-Substituted Phenylhydhydropyrazolones Against Trypanosoma cruzi Amastigotes - Frontiers. (2021). Frontiers. [[Link](#)]
- Acid Catalyzed N-Alkylation of Pyrazoles with Trichloroacetimidates - MDPI. (2022). MDPI. [[Link](#)]
- Highly Selective N-Alkylation of Pyrazoles: Crystal Structure Evidence for Attractive Interactions. | Semantic Scholar. (2022). Semantic Scholar. [[Link](#)]

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Sources

- [1. jchr.org](http://jchr.org) [jchr.org]
- [2. mdpi.com](http://mdpi.com) [mdpi.com]
- [3. Current status of pyrazole and its biological activities - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [4. academicstrive.com](http://academicstrive.com) [academicstrive.com]
- [5. Structure–Activity Relationship Studies on Highly Functionalized Pyrazole Hydrazones and Amides as Antiproliferative and Antioxidant Agents - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. Frontiers | Structure Activity Relationship of N-Substituted Phenylhydrazones Against Trypanosoma cruzi Amastigotes](#) [frontiersin.org]
- [7. mdpi.com](http://mdpi.com) [mdpi.com]
- [8. Synthesis and structure–activity relationships of pyrazole-based inhibitors of meprin \$\alpha\$ and \$\beta\$ - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [9. Synthesis and Properties of Pyrazoles | Encyclopedia MDPI](#) [encyclopedia.pub]
- [10. mdpi.com](http://mdpi.com) [mdpi.com]
- [11. pdfs.semanticscholar.org](http://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [12. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- [13. researchgate.net](http://researchgate.net) [researchgate.net]
- [14. Discovery of 3-Amino-1H-pyrazole-Based Kinase Inhibitors to Illuminate the Understudied PCTAIRE Family - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [15. tandfonline.com](http://tandfonline.com) [tandfonline.com]
- [16. mdpi.com](http://mdpi.com) [mdpi.com]
- [17. ijpsjournal.com](http://ijpsjournal.com) [ijpsjournal.com]
- [18. srrjournals.com](http://srrjournals.com) [srrjournals.com]
- [19. Anticancer effect of three pyrazole derivatives - PubMed](#) [pubmed.ncbi.nlm.nih.gov]

- [20. news-medical.net \[news-medical.net\]](#)
- [21. ijpsjournal.com \[ijpsjournal.com\]](#)
- [22. New family of tetrazole-pyrazole compounds: Synthesis, characterization, antimicrobial activity and docking study - Arabian Journal of Chemistry \[arabjchem.org\]](#)
- [23. Antimicrobial Evaluation of New Pyrazoles, Indazoles and Pyrazolines Prepared in Continuous Flow Mode - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [24. researchgate.net \[researchgate.net\]](#)
- [25. meddocsonline.org \[meddocsonline.org\]](#)
- [26. researchgate.net \[researchgate.net\]](#)
- [27. scholarsresearchlibrary.com \[scholarsresearchlibrary.com\]](#)
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